

# Physicochemical Characterization of Trimethylolpropane Triisostearate (TMPTIS)

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## Compound of Interest

Compound Name: *Trimethylolpropane triisostearate*

Cat. No.: *B1584310*

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## Introduction: Understanding the Molecular Workhorse

**Trimethylolpropane Triisostearate (TMPTIS)** is a synthetic triester, formed through the esterification of trimethylolpropane with isostearic acid.<sup>[1][2]</sup> With the chemical formula C<sub>60</sub>H<sub>116</sub>O<sub>6</sub>, this large, branched-chain molecule is a viscous, oily liquid characterized by low volatility and excellent thermal stability.<sup>[1][3]</sup> Its unique molecular architecture confers a desirable combination of properties, making it a highly versatile ingredient. In the pharmaceutical and cosmetic sciences, TMPTIS is prized as a superior emollient, solubilizer, and sensory modifier in topical formulations, including skin creams and lip products.<sup>[4][5]</sup> Furthermore, its favorable viscosity and stability have led to its investigation as a carrier in topical drug delivery systems and as a high-performance, biodegradable lubricant.<sup>[1][3]</sup>

A thorough and precise physicochemical characterization is paramount for any researcher, formulator, or scientist working with TMPTIS. This guide provides a comprehensive framework for this analysis, moving beyond a simple listing of properties to explain the causality behind experimental choices and to provide actionable, field-proven protocols.

## Section 1: Fundamental Physicochemical Properties

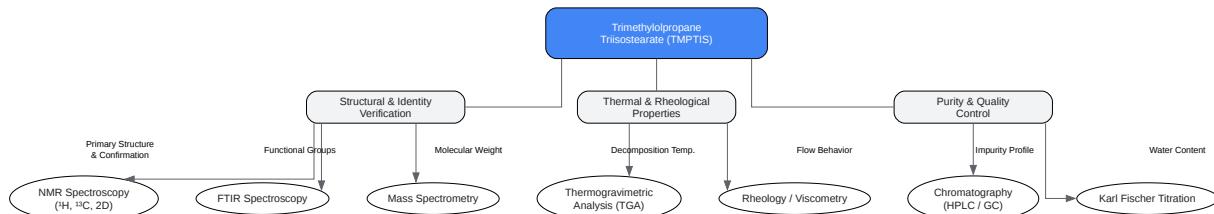
Before delving into complex analytical procedures, a baseline understanding of the fundamental properties of TMPTIS is essential. These constants are the first point of reference for identity, purity, and handling.

Property	Value / Description	Source(s)
IUPAC Name	2,2-bis(16-methylheptadecanoyloxy)methyl 16-methylheptadecanoate	[3]
CAS Number	68541-50-4	[5]
Molecular Formula	C <sub>60</sub> H <sub>116</sub> O <sub>6</sub>	[1][3][6][7]
Molecular Weight	~933.6 g/mol	[3][6][8]
Physical Form	Viscous, oily liquid at ambient temperatures.	[1][3]
Boiling Point (est.)	846-847 °C @ 760 mm Hg	[8]
Flash Point (est.)	~308 °C (TCC)	[8]

The high molecular weight and branched aliphatic structure are directly responsible for its low volatility, high viscosity, and occlusive, emollient feel on the skin, which are critical performance attributes in its applications.

## Section 2: The Analytical Characterization Workflow

A comprehensive characterization of TMPTIS is not a single experiment but a matrix of orthogonal techniques. Each method provides a unique piece of the puzzle, and together they create a complete, verifiable profile of the material's identity, purity, and performance characteristics. The following workflow illustrates the logical relationship between these analytical pillars.



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Caption: A workflow diagram illustrating the core pillars of TMPTIS characterization.

## Section 3: Structural Elucidation and Verification

Confirming the molecular structure is the foundational step of characterization. It validates that the material is indeed TMPTIS and provides a fingerprint for future batch-to-batch comparisons.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

**Expertise & Rationale:** NMR spectroscopy is the most powerful and indispensable tool for the definitive structural elucidation of TMPTIS.<sup>[9]</sup> It provides unambiguous information about the molecular backbone and the connectivity of the isostearate chains. Both <sup>1</sup>H and <sup>13</sup>C NMR are required for a complete picture.

**Experimental Protocol (**<sup>1</sup>**H and** <sup>13</sup>**C NMR):**

- **Sample Preparation:** Accurately weigh 10-20 mg of the TMPTIS sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>). Ensure the sample is fully dissolved.
- **Instrumentation:** Transfer the solution to a clean, dry 5 mm NMR tube.

- Data Acquisition: Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a spectrometer (e.g., 400 MHz or higher). Use standard acquisition parameters. For  $^{13}\text{C}$ , a sufficient number of scans is required to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g.,  $\text{CDCl}_3$  at 7.26 ppm for  $^1\text{H}$  and 77.16 ppm for  $^{13}\text{C}$ ).

#### Interpretation of Expected Results:

- $^1\text{H}$  NMR: The spectrum can be divided into distinct regions.[9]
  - $\delta \sim 3.6\text{--}4.2$  ppm: Signals corresponding to the methylene protons of the core trimethylolpropane backbone.[9]
  - $\delta \sim 0.8\text{--}1.3$  ppm: A complex and intense set of signals from the long aliphatic chains of the isostearate groups, including the terminal methyl protons.[9]
- $^{13}\text{C}$  NMR: This complements the proton data by mapping the carbon skeleton.
  - $\delta \sim 170\text{--}175$  ppm: The carbonyl carbons of the three ester groups will be clearly visible in this downfield region.[9]
  - Aliphatic Region: A series of peaks corresponding to the various methylene and methyl carbons of the isostearate chains and the trimethylolpropane core.
- Advanced Techniques: For unambiguous confirmation, 2D NMR experiments like HMBC can be used to show correlations between protons and carbons, confirming the ester linkages between the isostearate groups and the central backbone.[9]

## Fourier-Transform Infrared (FTIR) Spectroscopy

**Expertise & Rationale:** FTIR provides rapid and definitive confirmation of the presence of key functional groups. For TMPTIS, its primary utility is the verification of the ester carbonyl group, which is its defining chemical feature.

#### Experimental Protocol (Attenuated Total Reflectance - ATR-FTIR):

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and performing a background scan.
- **Sample Application:** Apply a single drop of the neat TMPTIS liquid directly onto the ATR crystal, ensuring it completely covers the crystal surface.
- **Data Acquisition:** Collect the infrared spectrum, typically over a range of 4000-400  $\text{cm}^{-1}$ . Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- **Data Analysis:** Identify and label the major absorption peaks.

#### Interpretation of Expected Results:

- $\sim 1740 \text{ cm}^{-1}$ : A very intense and sharp absorption peak, which is the characteristic stretching vibration of the ester carbonyl (C=O) groups.<sup>[9]</sup> Its presence is a primary indicator of successful esterification.
- 2850-2960  $\text{cm}^{-1}$ : A series of strong bands attributed to the symmetric and asymmetric C-H stretching vibrations of the numerous methyl and methylene groups in the molecule.<sup>[9]</sup>

## Mass Spectrometry (MS)

**Expertise & Rationale:** Mass spectrometry is used to determine the molecular weight of the compound, providing a final piece of evidence for its identity.

#### Experimental Protocol (Electrospray Ionization - ESI-MS):

- **Sample Preparation:** Prepare a dilute solution of TMPTIS in a suitable solvent compatible with ESI, such as methanol or acetonitrile.
- **Infusion:** Infuse the sample solution directly into the mass spectrometer's ESI source at a low flow rate.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode. Adducts such as  $[\text{M}+\text{H}]^+$  or  $[\text{M}+\text{Na}]^+$  are typically observed.
- **Analysis:** Determine the mass of the parent ion and compare it to the theoretical calculated mass of TMPTIS (933.6 g/mol ).

## Section 4: Thermal and Rheological Properties

These properties are critical for understanding how TMPTIS will behave under various processing and end-use conditions, particularly for lubricant or high-temperature cosmetic applications.

### Thermogravimetric Analysis (TGA)

**Expertise & Rationale:** TGA is essential for determining the thermal stability of a material by measuring its mass loss as a function of temperature.<sup>[9]</sup> This data defines the upper temperature limit at which TMPTIS can be used before significant thermal decomposition begins.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh a small amount of the TMPTIS sample (5-10 mg) into a TGA pan (typically alumina or platinum).
- **Instrumentation:** Place the pan in the TGA furnace.
- **Heating Program:** Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant ramp rate (e.g., 10 °C/min) from ambient temperature to a high temperature (e.g., 600 °C).
- **Data Analysis:** Plot the percentage of weight loss versus temperature. The onset temperature of decomposition is determined from this curve, often by the intersection of tangents or at 5% weight loss. Research on similar trimethylolpropane esters indicates decomposition onsets ranging from 177°C to over 300°C.<sup>[1][9]</sup>

### Rheological Analysis

**Expertise & Rationale:** The flow behavior (rheology) of TMPTIS is a critical performance parameter. Its viscosity dictates the spreadability in cosmetics and the film-forming ability in lubricants.<sup>[1]</sup>

Experimental Protocol (Rotational Viscometer):

- Instrumentation: Use a calibrated rotational viscometer or rheometer with a suitable geometry (e.g., cone-and-plate or parallel plate).
- Temperature Control: Ensure the sample stage is set to the desired measurement temperature (e.g., 25 °C) and allow the sample to equilibrate.
- Measurement: Apply a controlled shear rate (or shear stress) and measure the resulting stress (or rate). Perform a sweep across a range of shear rates to understand if the material is Newtonian (viscosity is constant) or shear-thinning.
- Data Analysis: Plot viscosity as a function of shear rate. For many applications, the viscosity at a specific shear rate and temperature is reported.

## Section 5: Purity and Quality Control Assays

These assays ensure the quality, consistency, and safety of the material by quantifying the main component and detecting potential impurities.

### Chromatographic Analysis (HPLC/GC)

Expertise & Rationale: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful techniques for separating TMPTIS from unreacted starting materials (isostearic acid, trimethylolpropane) or side-products, allowing for purity assessment. [10]

Experimental Protocol (Representative HPLC Method):

- Mobile Phase Preparation: Prepare a suitable mobile phase, which for a non-polar analyte like TMPTIS might involve a reverse-phase system with solvents like methanol, acetonitrile, and water. [10]
- Sample Preparation: Accurately prepare a solution of TMPTIS in a suitable solvent (e.g., methanol) at a known concentration.
- Instrumentation: Use an HPLC system equipped with a C18 column and a suitable detector (e.g., UV at a low wavelength or an Evaporative Light Scattering Detector, ELSD).

- Analysis: Inject the sample and run a gradient or isocratic method to separate the components. The purity is typically calculated based on the relative peak area of TMPTIS compared to the total area of all peaks.

## Karl Fischer Titration

Expertise & Rationale: The presence of water can promote hydrolysis of the ester linkages over time, impacting the stability and performance of TMPTIS. Karl Fischer titration is the gold standard for the precise and accurate determination of water content.[\[10\]](#)

Experimental Protocol (Volumetric or Coulometric):

- Instrument Preparation: Standardize the Karl Fischer titrator with a known water standard.
- Sample Introduction: Accurately weigh and inject a known amount of the TMPTIS sample directly into the titration cell.
- Titration: The instrument automatically titrates the sample until all water has reacted.
- Calculation: The instrument software calculates the water content, typically expressed in parts per million (ppm) or as a percentage.

## Conclusion

The physicochemical characterization of **Trimethylolpropane Triisostearate** is a multi-faceted process that provides critical insights for researchers, scientists, and drug development professionals. By systematically applying the analytical workflow detailed in this guide—from structural verification by NMR and FTIR to thermal stability by TGA and purity by chromatography—one can build a comprehensive and reliable data package. This robust characterization ensures the identity, quality, and consistency of TMPTIS, enabling its confident and effective use in advanced cosmetic, pharmaceutical, and industrial applications.

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